

Allyl Methyl Sulfone (C₄H₈O₂S): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl methyl sulfone*

Cat. No.: *B095783*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl methyl sulfone (C₄H₈O₂S), also known as 3-(methylsulfonyl)-1-propene, is an organosulfur compound belonging to the sulfone class. This document provides an in-depth overview of its molecular structure, chemical formula, and physical properties. It details a common experimental protocol for its synthesis via the oxidation of allyl methyl sulfide and presents its characteristic spectroscopic data. This technical guide is intended to serve as a comprehensive resource for researchers and professionals in chemistry and drug development.

Molecular Structure and Chemical Formula

Allyl methyl sulfone is a molecule composed of an allyl group and a methyl sulfonyl group. The sulfone functional group, characterized by a sulfur atom double-bonded to two oxygen atoms and single-bonded to two carbon atoms, is a key feature of its structure.

Chemical Formula: C₄H₈O₂S

Molecular Weight: 120.17 g/mol

IUPAC Name: 3-(methylsulfonyl)prop-1-ene

CAS Number: 16215-14-8

SMILES String: CS(=O)(=O)CC=C

InChI Key: WOPDMJYIAAXDMN-UHFFFAOYSA-N

Molecular Structure Diagram:

Caption: Molecular structure of **Allyl Methyl Sulfone**.

Physicochemical Properties

Allyl methyl sulfone is a liquid at room temperature. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂ S	
Molecular Weight	120.17 g/mol	
Appearance	Liquid	
Boiling Point	244 °C	[1]
Density	1.171 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.472	[1]

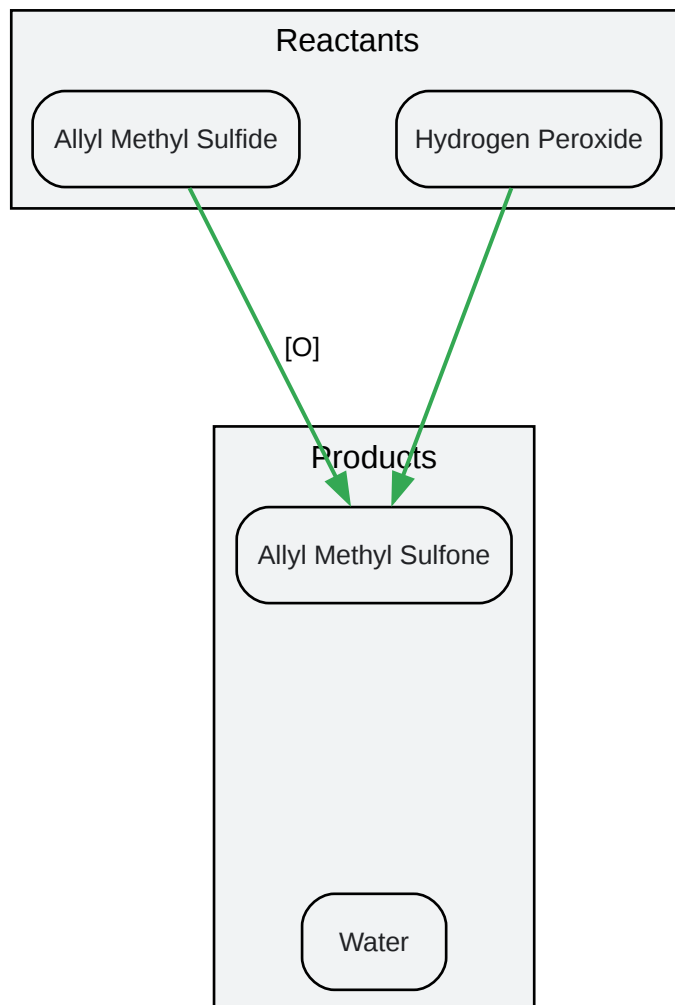
Experimental Protocols

Synthesis of Allyl Methyl Sulfone

A common and efficient method for the synthesis of **allyl methyl sulfone** is the oxidation of its precursor, allyl methyl sulfide. Hydrogen peroxide is a widely used oxidizing agent for this transformation, often in the presence of a catalyst or in a suitable solvent system.

Reaction Scheme:

Oxidation of Allyl Methyl Sulfide



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Caption: Synthesis of **Allyl Methyl Sulfone** from Allyl Methyl Sulfide.

Detailed Methodology for Oxidation with Hydrogen Peroxide:

This protocol is adapted from a general procedure for the oxidation of sulfides to sulfones.[2]

Materials and Reagents:

- Allyl methyl sulfide
- Hydrogen peroxide (30% aqueous solution)

- Glacial acetic acid
- Sodium hydroxide (4 M aqueous solution)
- Dichloromethane
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, separatory funnel, etc.)
- Thin-layer chromatography (TLC) apparatus

Procedure:

- To a solution of allyl methyl sulfide (2 mmol) in glacial acetic acid (2 mL), slowly add hydrogen peroxide (8 mmol, 30%).
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography until the starting material is completely consumed.
- Upon completion, neutralize the resulting solution with a 4 M aqueous solution of sodium hydroxide.
- Extract the product with dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the organic phase under reduced pressure to obtain the crude **allyl methyl sulfone**.
- The product can be further purified by column chromatography if necessary.

Spectroscopic Data and Characterization

The structural confirmation of **allyl methyl sulfone** is typically achieved through spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy (Predicted):

Based on typical chemical shift values for similar structures, the following proton NMR signals are expected for **allyl methyl sulfone** in a deuterated solvent like CDCl₃:

- Methyl protons (-SO₂-CH₃): A singlet around δ 2.9-3.1 ppm.
- Allylic methylene protons (-SO₂-CH₂-CH=): A doublet around δ 3.7-3.9 ppm.
- Terminal vinyl protons (=CH₂): Two multiplets or a complex pattern between δ 5.2-5.5 ppm.
- Internal vinyl proton (-CH=CH₂): A multiplet between δ 5.8-6.0 ppm.

¹³C NMR Spectroscopy (Predicted):

The expected carbon NMR signals for **allyl methyl sulfone** are as follows:

- Methyl carbon (-SO₂-CH₃): A signal around δ 40-45 ppm.
- Allylic methylene carbon (-SO₂-CH₂-CH=): A signal around δ 55-60 ppm.
- Terminal vinyl carbon (=CH₂): A signal around δ 120-125 ppm.
- Internal vinyl carbon (-CH=CH₂): A signal around δ 130-135 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **allyl methyl sulfone** will exhibit characteristic absorption bands for its functional groups.

Functional Group	Characteristic Absorption (cm ⁻¹)
S=O (Sulfone)	Strong, asymmetric and symmetric stretching bands around 1300-1350 cm ⁻¹ and 1120-1160 cm ⁻¹ , respectively.
C=C (Alkene)	Stretching band around 1640 cm ⁻¹ .
=C-H (Vinyl)	Stretching band above 3000 cm ⁻¹ .
C-H (Alkyl)	Stretching bands below 3000 cm ⁻¹ .

Applications and Relevance

Allyl sulfones are valuable synthetic intermediates in organic chemistry.^[3] The sulfonyl group can act as a good leaving group and can be used to activate adjacent positions for nucleophilic attack or other transformations. They are also employed in various named reactions and are precursors to a wide range of other functional groups. While specific applications in drug development for **allyl methyl sulfone** itself are not widely documented, the allyl sulfone moiety is a structural feature in some biologically active molecules.

Safety Information

Allyl methyl sulfone should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is advisable to wear personal protective equipment, including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide provides a detailed overview of the molecular structure, properties, synthesis, and characterization of **allyl methyl sulfone**. The information compiled herein serves as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development, facilitating a deeper understanding and utilization of this versatile organosulfur compound.

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